

# In-Depth Technical Guide: 2-Hydroxy-5-(phenyldiazenyl)benzoic acid-d5

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## Compound of Interest

Compound Name: 2-Hydroxy-5-(phenyldiazenyl)benzoic acid-d5

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This technical guide provides a comprehensive overview of **2-Hydroxy-5-(phenyldiazenyl)benzoic acid-d5**, a deuterated isotopologue of a molecule with relevance in pharmaceutical research and development. This document details its molecular characteristics, offers insights into its synthesis and potential experimental applications, and explores plausible biological signaling pathways it may influence.

## Core Molecular Data

2-Hydroxy-5-(phenyldiazenyl)benzoic acid and its deuterated form are of interest in various research applications, including as analytical standards and tracers in metabolic studies. The incorporation of deuterium atoms provides a valuable tool for mass spectrometry-based quantification.

## Molecular Weight and Physicochemical Properties

The fundamental properties of 2-Hydroxy-5-(phenyldiazenyl)benzoic acid and its d5 isotopologue are summarized below. The molecular weight of the deuterated compound is calculated based on the substitution of five hydrogen atoms with deuterium.

Property	2-Hydroxy-5-(phenyldiazenyl)benzoic acid	2-Hydroxy-5-(phenyldiazenyl)benzoic acid-d5
Molecular Formula	C <sub>13</sub> H <sub>10</sub> N <sub>2</sub> O <sub>3</sub>	C <sub>13</sub> H <sub>5</sub> D <sub>5</sub> N <sub>2</sub> O <sub>3</sub>
Molecular Weight	242.23 g/mol [1][2]	~247.26 g/mol
CAS Number	3147-53-3	Not available
Appearance	Brown to dark brown solid[3]	Not available
Melting Point	220.5 °C[3]	Not available
Boiling Point	472.7 ± 40.0 °C (Predicted)[3]	Not available
Density	1.30 ± 0.1 g/cm <sup>3</sup> (Predicted)[3]	Not available
pKa	2.71 ± 0.10 (Predicted)[3]	Not available
Solubility	Slightly soluble in acetone, aqueous base, and methanol. [3]	Not available

## Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis and application of **2-Hydroxy-5-(phenyldiazenyl)benzoic acid-d5** are not extensively published. However, based on established organic chemistry principles and literature on related compounds, plausible methodologies can be outlined.

### Synthesis of 2-Hydroxy-5-(phenyldiazenyl)benzoic acid

The synthesis of the non-deuterated parent compound typically involves a diazo coupling reaction. A generalized protocol is described below.

Experimental Protocol:

- **Diazotization of Aniline:** Aniline is treated with a solution of sodium nitrite in the presence of a strong acid (e.g., hydrochloric acid) at a low temperature (0-5 °C) to form a benzenediazonium salt.

- **Coupling Reaction:** The resulting diazonium salt solution is then slowly added to a cooled alkaline solution of salicylic acid. The diazonium salt couples with the salicylic acid at the 5-position to form 2-Hydroxy-5-(phenyldiazenyl)benzoic acid.
- **Purification:** The product precipitates out of the solution and can be collected by filtration, followed by washing and recrystallization to achieve the desired purity.

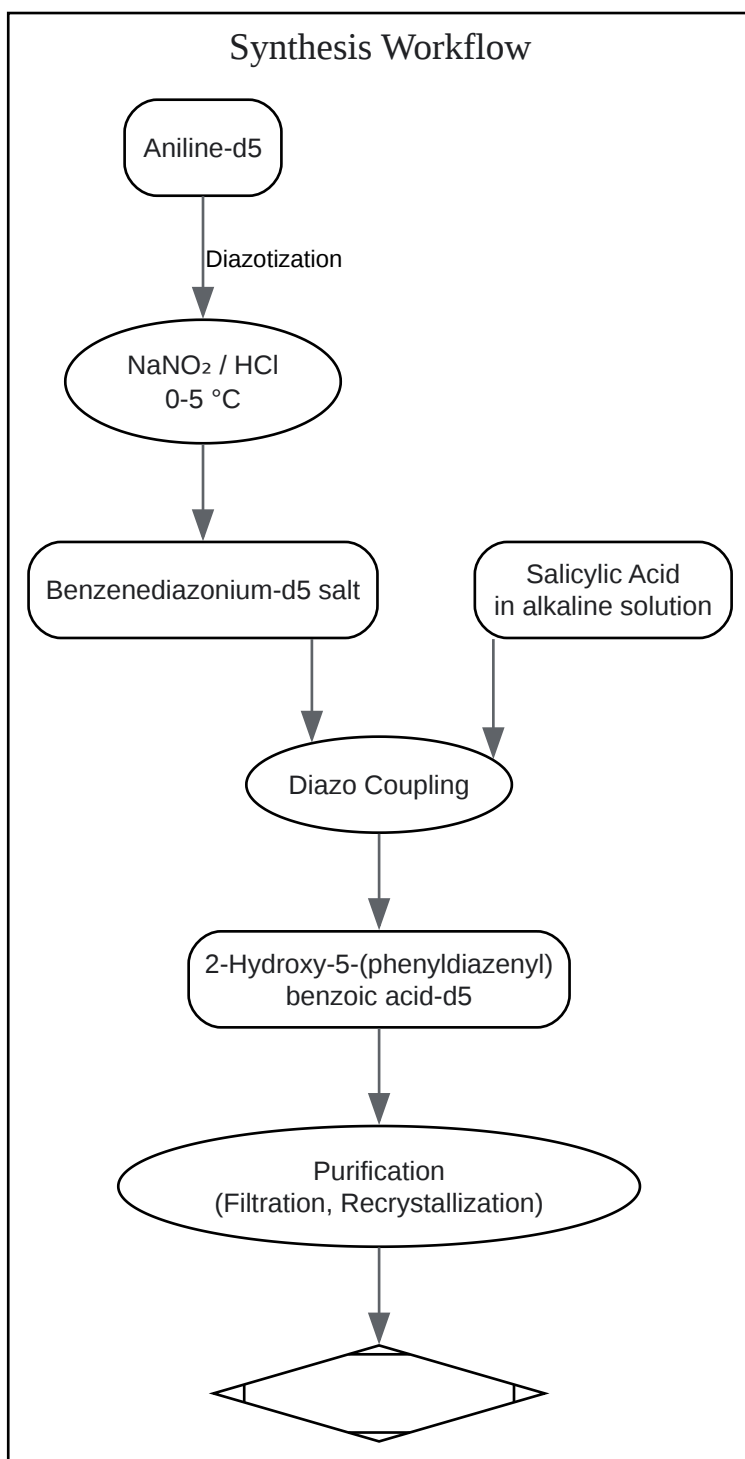
## Synthesis of 2-Hydroxy-5-(phenyldiazenyl)benzoic acid-d5

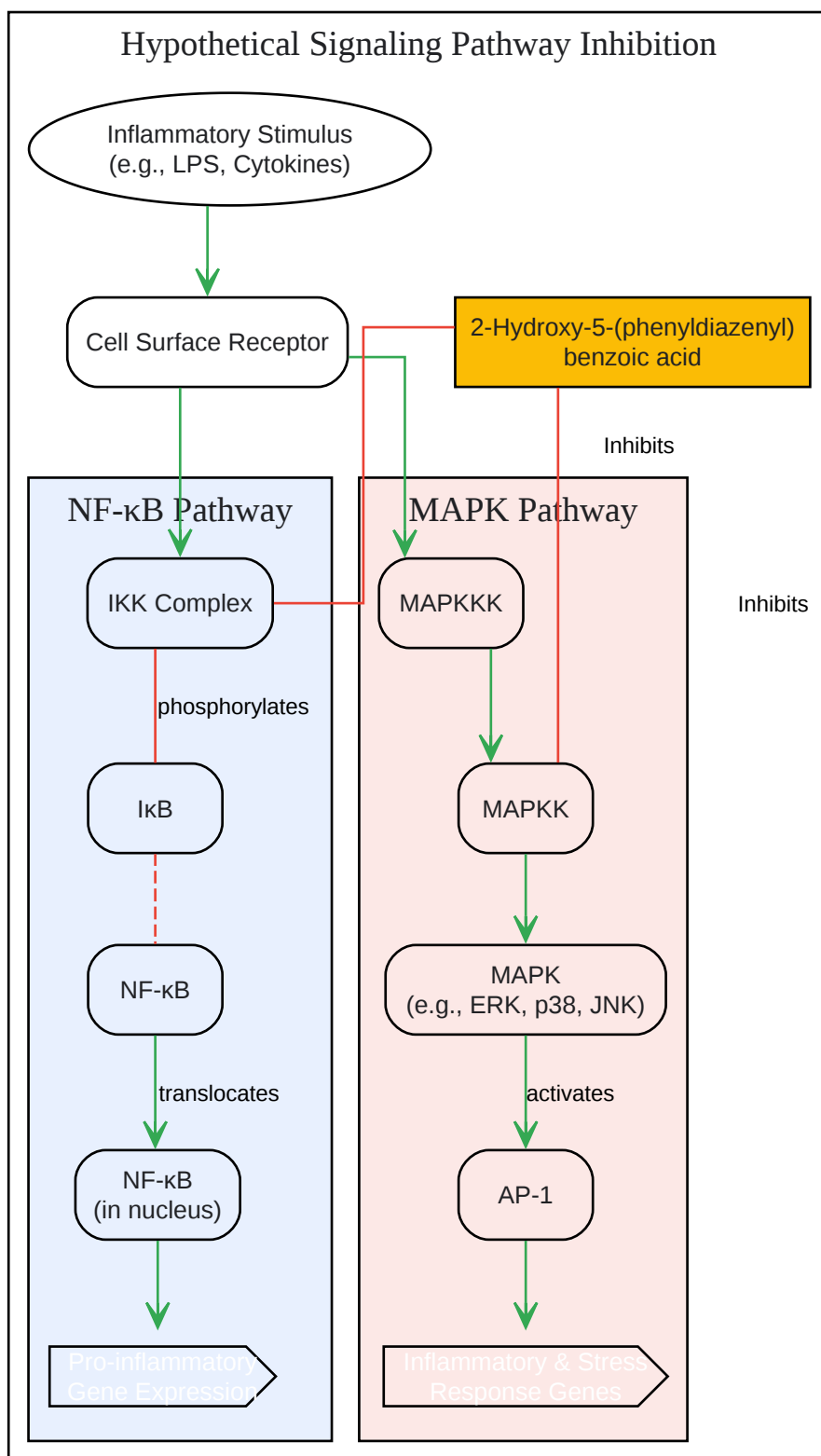
The synthesis of the deuterated analogue would involve using a deuterated starting material. A common strategy is to use aniline-d5.

### Experimental Protocol:

- **Diazotization of Aniline-d5:** Aniline-d5 is diazotized under the same conditions as the non-deuterated aniline to form the corresponding d5-benzenediazonium salt.
- **Coupling Reaction:** The d5-benzenediazonium salt is then coupled with salicylic acid as described in the protocol above.
- **Purification:** The resulting **2-Hydroxy-5-(phenyldiazenyl)benzoic acid-d5** is purified using standard techniques such as filtration, washing, and recrystallization.

General methods for the deuteration of aromatic compounds often involve H-D exchange reactions using heavy water (D<sub>2</sub>O) under high temperature and pressure, sometimes with a catalyst.<sup>[4]</sup> Flow synthesis methods using microwave technology are also being developed to improve efficiency.<sup>[4]</sup>





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## References

- 1. 2-Hydroxy-5-(phenyldiazenyl)benzoic Acid (Phenylazosalicylic Acid) [lgcstandards.com]
- 2. bocsci.com [bocsci.com]
- 3. 5-(phenylazo)salicylic acid | 3147-53-3 [chemicalbook.com]
- 4. tn-sanso.co.jp [tn-sanso.co.jp]
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